

Application Notes and Protocols for Laidlomycin Propionate Dosage Calculation in Cattle

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Compound of Interest

Compound Name: *Laidlomycin*

Cat. No.: *B1674327*

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Introduction

Laidlomycin propionate is a polyether ionophore antibiotic used as a feed additive for beef cattle to improve feed efficiency and promote growth. As a drug development professional or researcher in animal health, understanding the precise dosage, mechanism of action, and experimental protocols for evaluating **laidlomycin** propionate is critical for its effective and safe application. These application notes provide a comprehensive overview of **laidlomycin** propionate, including its effects on cattle performance, its mode of action at the cellular level, and detailed protocols for conducting dosage determination and efficacy trials.

Quantitative Data Summary

The following tables summarize the recommended dosages of **laidlomycin** propionate for various applications in cattle, its observed effects on key performance indicators, and important safety and toxicity data.

Table 1: Recommended Dosages of **Laidlomycin** Propionate for Cattle

Indication	Dosage in Complete Feed	Daily Intake per Head
Improved feed efficiency and increased rate of weight gain	5 g/ton	30 - 75 mg
Improved feed efficiency	5 - 10 g/ton	30 - 150 mg
Growing cattle on high-roughage diets	9 - 10 g/ton	Not specified
Finishing cattle	6 - 12 mg/kg of diet DM	Not specified

Table 2: Efficacy of **Laidlomycin** Propionate on Cattle Performance

Dosage	Average Daily Gain (ADG) Improvement	Feed Efficiency (FE) Improvement	Study Population	Reference
10 g/ton	8.1%	8.9%	Feedlot steers	[1]
9.6 g/ton	No significant effect	Improved (P<.05)	Recently weaned steer calves	[2]
6 mg/kg of diet DM	Maximized	-	Feedlot cattle	
6 - 12 mg/kg of diet DM	Improved (P < .001)	Sustained improvement	Feedlot cattle	

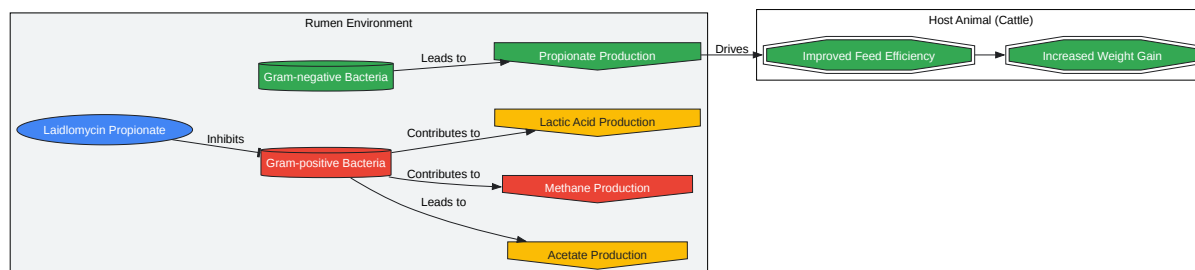
Table 3: Safety and Toxicity of **Laidlomycin** Propionate in Cattle

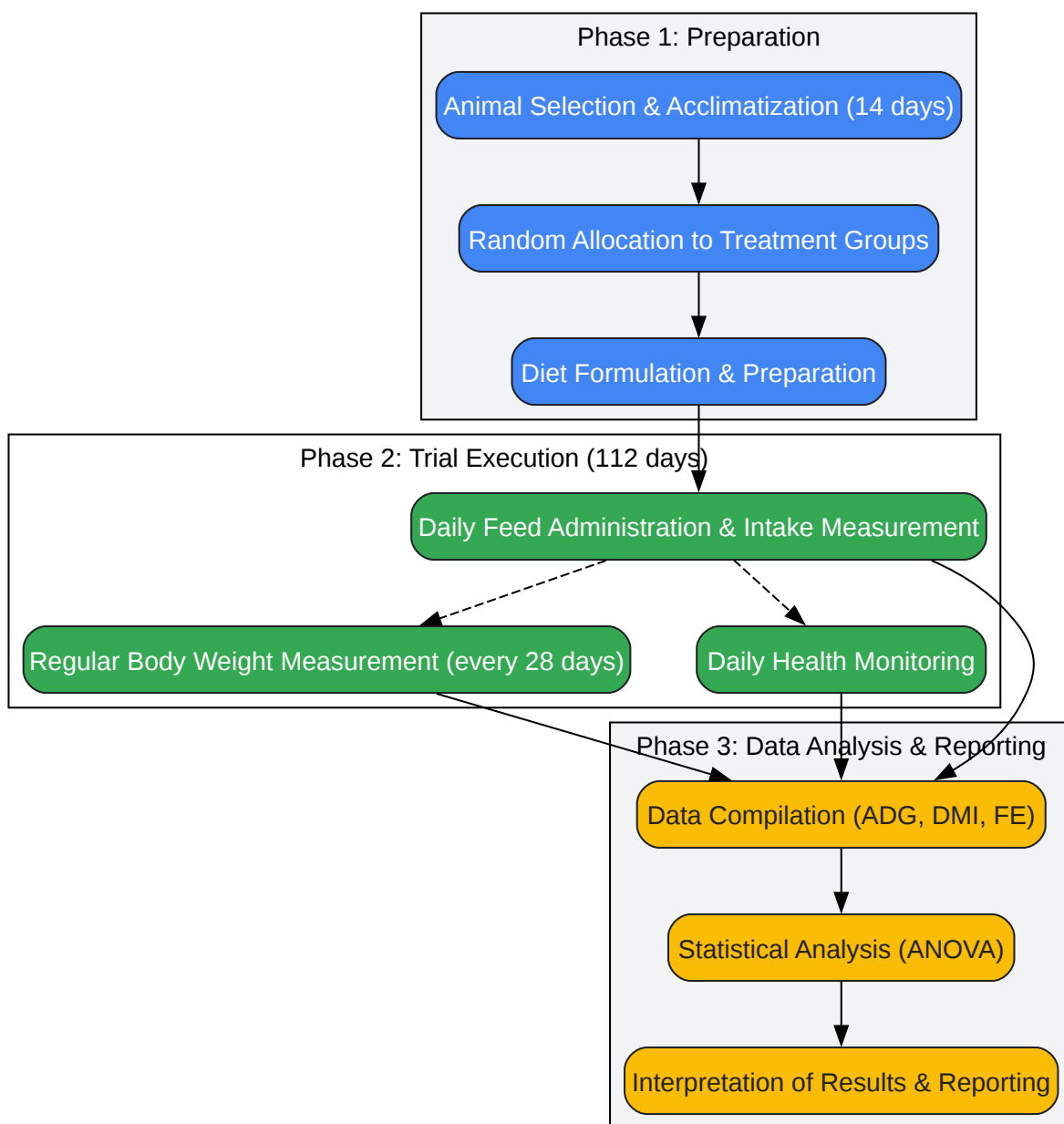
Parameter	Value	Species	Notes	Reference
Acute Toxicity	Anorexia, diarrhea, weight loss, decreased rumen motility, slow heart rate, depression	Cattle	Observed at 10-50 times the approved dosage.	[1]
Acceptable Daily Intake (ADI)	7.5 mcg/kg/day	Human	Based on a one-year chronic toxicity study in dogs.	[2]
Tolerance in Edible Tissues	0.2 ppm	Cattle (liver)	Established based on residue depletion studies.	[2]
Withdrawal Period	Not required	Cattle	Residue levels at zero withdrawal are below safe concentrations.	[2]

Mechanism of Action

Laidlomycin propionate is an ionophore that selectively transports cations across the cell membranes of certain microorganisms in the rumen. This disruption of the normal ion gradients, particularly of sodium (Na⁺) and potassium (K⁺), leads to a cascade of effects that ultimately alter the rumen microbial population and fermentation patterns.

The primary mechanism involves the inhibition of gram-positive bacteria, which are less efficient at energy utilization. This selective pressure allows for the proliferation of gram-negative bacteria that produce more propionate, a key volatile fatty acid (VFA) used by the host animal for energy. The shift in VFA production from acetate to propionate is a more energetically favorable process, resulting in improved feed efficiency. Furthermore, **laidlomycin** propionate can reduce the production of methane and lactic acid, further conserving energy for the animal.





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References

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